

Personal protective equipment for handling SSTR4 agonist 4

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Compound of Interest

Compound Name: SSTR4 agonist 4

Cat. No.: B12429024

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Essential Safety and Handling Guide for SSTR4 Agonist 4

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **SSTR4 agonist 4** (CAS No. 2747928-27-2). Adherence to these procedures is essential for ensuring personal safety, maintaining experimental integrity, and complying with laboratory safety standards.

Disclaimer: This document provides guidance based on available safety data and general laboratory best practices. A comprehensive risk assessment should be conducted by the user and reviewed by their institution's Environmental Health and Safety (EHS) department before commencing any work.

Personal Protective Equipment (PPE)

The following table summarizes the mandatory personal protective equipment for handling **SSTR4 agonist 4**. This compound should be handled with care, assuming it is a potent pharmacological agent.

Equipment	Specification	Purpose
Eye/Face Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles. A face shield is required when handling larger quantities or if there is a splash hazard.	Protects eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Consider double-gloving for added protection.	Prevents skin contact with the compound.
Body Protection	A fully buttoned, long-sleeved laboratory coat.	Protects skin and clothing from contamination.
Respiratory Protection	Not generally required for handling small quantities in a well-ventilated area or chemical fume hood. If aerosols may be generated, a NIOSH-approved respirator may be necessary.	Prevents inhalation of the compound.
Footwear	Closed-toe shoes.	Protects feet from spills.

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural steps for the safe handling of **SSTR4 agonist 4** from receipt to use in experiments.

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.

- The product should be stored under the conditions recommended in the Certificate of Analysis.^[1]
- Preparation for Use:
 - All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
 - Before handling, ensure all necessary PPE is correctly worn.
 - Use a dedicated set of spatulas and weighing papers for the compound.
- Weighing and Solution Preparation:
 - Carefully weigh the desired amount of the solid compound.
 - To prepare a stock solution, slowly add the solvent to the solid to avoid splashing.
 - Consult the product datasheet for solubility information to select an appropriate solvent.
- Experimental Use:
 - Clearly label all solutions containing **SSTR4 agonist 4**.
 - When using the compound in assays, handle all liquids and contaminated labware (e.g., pipette tips, microplates) with the same level of precaution as the stock solution.

Disposal Plan: Managing SSTR4 Agonist 4 Waste

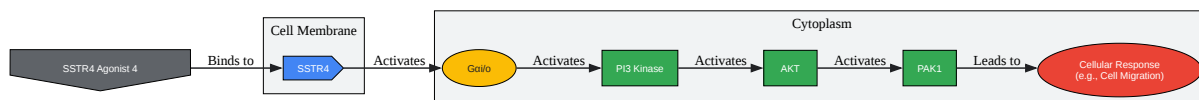
Proper disposal of chemical waste is crucial for laboratory safety and environmental protection. All waste contaminated with **SSTR4 agonist 4** must be treated as hazardous waste.

- Waste Segregation:
 - Do not mix **SSTR4 agonist 4** waste with other waste streams.
 - Maintain separate, clearly labeled waste containers for solid and liquid waste.
- Liquid Waste Disposal:

- Collect all aqueous and solvent solutions containing **SSTR4 agonist 4** in a designated, leak-proof, and chemically compatible hazardous waste container.
- The container must be clearly labeled with "Hazardous Waste," the full chemical name ("**SSTR4 agonist 4**"), and the approximate concentration.
- Do not pour any solution containing **SSTR4 agonist 4** down the drain.
- Solid Waste Disposal:
 - All solid waste contaminated with **SSTR4 agonist 4**, including weighing papers, pipette tips, gloves, and empty vials, must be collected in a designated solid hazardous waste container.
 - The container should be lined with a durable plastic bag and clearly labeled as "Hazardous Waste" with the compound's name.
- Decontamination:
 - All non-disposable equipment and work surfaces that have come into contact with **SSTR4 agonist 4** should be decontaminated. Consult your institution's EHS for approved decontamination procedures.
- Final Disposal:
 - Arrange for the pickup and disposal of all hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.

SSTR4 Signaling Pathway

Somatostatin Receptor 4 (SSTR4) is a G protein-coupled receptor (GPCR). Upon activation by an agonist, it can initiate downstream signaling cascades that regulate various cellular processes. One of the known pathways involves the PI3 kinase/AKT/PAK1 signaling axis.



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Caption: **SSTR4 agonist 4** activates the SSTR4 receptor, initiating a G-protein-mediated signaling cascade.

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References

- 1. arctomsci.com [arctomsci.com]
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